

# An In-depth Technical Guide to the Chemical Properties of Tetramethrin-d6

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## Compound of Interest

Compound Name: Tetramethrin-d6

Cat. No.: B15581273

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Disclaimer: This document provides a comprehensive overview of the chemical and biological properties of Tetramethrin. It is important to note that publicly available data specifically for **Tetramethrin-d6** is limited. Therefore, much of the information presented herein is based on the well-documented properties of its non-deuterated analogue, Tetramethrin. Researchers should consult certificates of analysis and conduct their own characterization for specific lots of **Tetramethrin-d6**.

## Introduction

Tetramethrin is a synthetic pyrethroid insecticide known for its rapid knockdown effect on a broad spectrum of insect pests.[1][2] It functions as a potent neurotoxin in insects by targeting voltage-gated sodium channels.[1] The deuterated form, **Tetramethrin-d6**, serves as an internal standard for quantitative analysis of Tetramethrin in various matrices, including environmental and biological samples, by techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The inclusion of a stable isotope-labeled standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring accurate quantification.

## Chemical and Physical Properties

The chemical and physical properties of Tetramethrin are well-characterized. While specific data for **Tetramethrin-d6** is not widely available in the public domain, the following table

summarizes the known properties of unlabeled Tetramethrin. The molecular weight of **Tetramethrin-d6** would be expected to be approximately 337.45 g/mol , assuming the six deuterium atoms replace six protium atoms.

Property	Value (for Tetramethrin)	Reference
Molecular Formula	C <sub>19</sub> H <sub>25</sub> NO <sub>4</sub>	[3]
Molecular Weight	331.41 g/mol	[4]
CAS Number	7696-12-0	[3]
Appearance	White crystalline solid or colorless crystals with a slight odor. Can also be a yellow to brown viscous liquid.	[5][6][7]
Melting Point	65–80 °C	[5]
Boiling Point	180-190 °C at 0.1 mmHg	[6]
Solubility	Insoluble in water. Soluble in organic solvents such as methane, hexane, acetone, ethanol, and xylene.	[5][7]
logP (Octanol-Water Partition Coefficient)	4.73	[5]
Vapor Pressure	10 Pa	[5]
Density	1.108 g/cm <sup>3</sup>	[5]
Refractive Index	1.5175	[5]

## Synthesis and Manufacturing

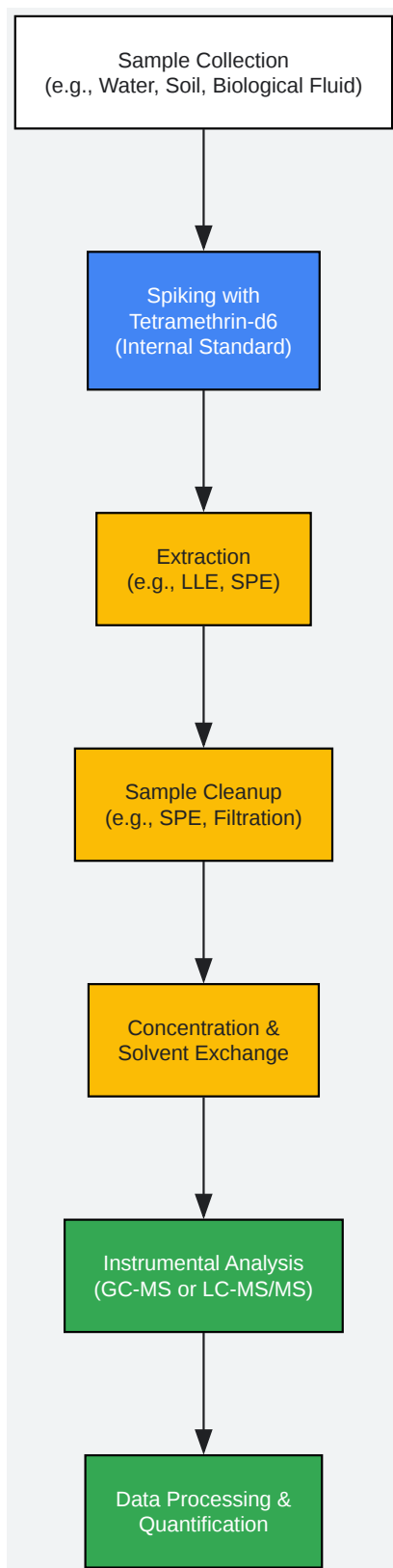
The synthesis of Tetramethrin involves the esterification of chrysanthemic acid with N-(hydroxymethyl)-3,4,5,6-tetrahydrophthalimide.[7] Commercial Tetramethrin is a mixture of stereoisomers.[5] The synthesis of **Tetramethrin-d6** would require the use of a deuterated precursor, likely deuterated chrysanthemic acid or a deuterated alcohol moiety, during the

synthesis process. The precise labeling pattern of the six deuterium atoms would be determined by the synthetic route employed.

## Mechanism of Action

Tetramethrin, like other pyrethroid insecticides, exerts its toxic effect by modulating the function of voltage-gated sodium channels in the nervous systems of insects.<sup>[1]</sup> It binds to the sodium channels, prolonging their open state and leading to a persistent influx of sodium ions. This disrupts the normal transmission of nerve impulses, causing hyperexcitation, paralysis, and ultimately, the death of the insect.<sup>[1]</sup>





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)